

An In-depth Technical Guide to 4-Methoxyfluorophosphinyloxy-TEMPO

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Compound of Interest

Compound Name: 4-Methoxyfluorophosphinyloxy-
TEMPO

CAS No.: 181702-77-2

Cat. No.: B586121

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Introduction: A Novel Functionalized Nitroxide Radical

4-Methoxyfluorophosphinyloxy-TEMPO, with the CAS number 181702-77-2, represents a specialized derivative of the well-known stable nitroxide radical, (2,2,6,6-Tetramethylpiperidin-1-yl)oxyl (TEMPO). This guide provides a comprehensive technical overview of its core attributes, postulated synthesis, and potential applications, drawing upon the extensive knowledge of the parent TEMPO molecule and related functionalized nitroxides. While specific literature on **4-Methoxyfluorophosphinyloxy-TEMPO** is sparse, its structure suggests a unique combination of properties derived from the TEMPO radical core and the introduction of a methoxy and a fluorophosphinyloxy group at the 4-position. This functionalization is anticipated to modulate the radical's reactivity, solubility, and potential as a probe or labeling agent in biological and materials science contexts.

The TEMPO moiety is a stable free radical, a characteristic attributed to the delocalization of the radical electron between the nitrogen and oxygen atoms, and the steric hindrance provided by the four methyl groups which protect the radical from dimerization or reaction with other molecules.^[1] This stability allows TEMPO and its derivatives to be used in a wide range of applications, including as catalysts for selective oxidation of alcohols, mediators in controlled radical polymerization, and as spin labels for electron paramagnetic resonance (EPR) spectroscopy.^{[1][2]} The substitution at the 4-position of the piperidine ring allows for the fine-tuning of the molecule's physical and chemical properties without significantly altering the fundamental radical character.^[3]

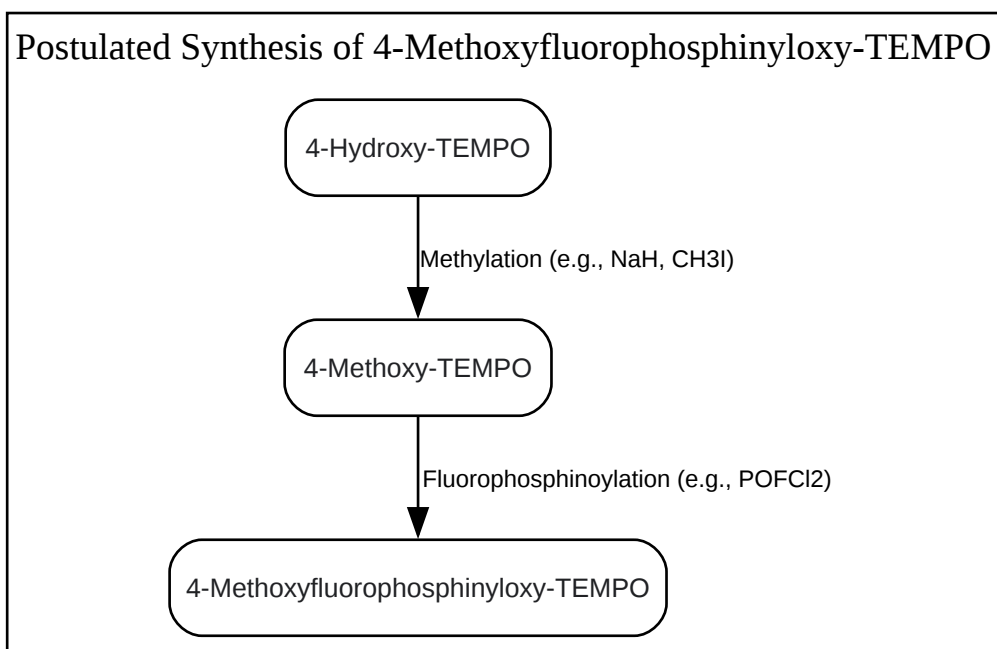
Predicted Physicochemical Properties

The properties of **4-Methoxyfluorophosphinyloxy-TEMPO** can be inferred from its constituent parts. The presence of the methoxy and fluorophosphinyloxy groups will influence its polarity, solubility, and thermal stability compared to the parent TEMPO.

Property	Predicted Value/Characteristic	Rationale
Molecular Formula	C ₁₀ H ₁₉ FNO ₄ P	Based on the structure of 4-hydroxy-TEMPO and the addition of a methoxy and fluorophosphinoyl group.
Molecular Weight	~283.23 g/mol	Calculated from the molecular formula.
Appearance	Likely an orange to reddish solid or oil	TEMPO and its derivatives are typically orange-red crystalline solids or oils. ^[1]
Solubility	Expected to be soluble in a range of organic solvents.	The methoxy and fluorophosphinyloxy groups will increase polarity compared to TEMPO, likely enhancing solubility in polar organic solvents.
Thermal Stability	Moderate	While the nitroxide radical is stable, the fluorophosphinyloxy group may be susceptible to hydrolysis under certain conditions.
Paramagnetism	Paramagnetic	The defining feature of the TEMPO nitroxide radical.

Postulated Synthesis Pathway

A plausible synthetic route to **4-Methoxyfluorophosphinyloxy-TEMPO** would likely start from a readily available 4-substituted TEMPO derivative, such as 4-hydroxy-TEMPO. The synthesis can be envisioned as a two-step process involving the introduction of the methoxy group followed by the fluorophosphinylation of the hydroxyl group.



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Caption: Proposed two-step synthesis of **4-Methoxyfluorophosphinyloxy-TEMPO**.

Step-by-Step Experimental Protocol (Postulated)

Step 1: Synthesis of 4-Methoxy-TEMPO from 4-Hydroxy-TEMPO

- Materials: 4-Hydroxy-TEMPO, sodium hydride (NaH), methyl iodide (CH₃I), and an anhydrous aprotic solvent such as tetrahydrofuran (THF).
- Procedure: a. Dissolve 4-Hydroxy-TEMPO in anhydrous THF under an inert atmosphere (e.g., argon or nitrogen). b. Cool the solution in an ice bath and slowly add a molar equivalent of sodium hydride. Stir the mixture until the evolution of hydrogen gas ceases, indicating the formation of the alkoxide. c. Add a slight excess of methyl iodide to the reaction mixture and allow it to warm to room temperature. Stir overnight. d. Quench the reaction by the slow addition of water. e. Extract the product with an organic solvent (e.g., diethyl ether or ethyl acetate). f. Wash the organic layer with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure. g. Purify the crude product by column chromatography on silica gel to yield 4-Methoxy-TEMPO.

Step 2: Synthesis of **4-Methoxyfluorophosphinyloxy-TEMPO** from 4-Methoxy-TEMPO

This step is based on general methods for the synthesis of fluorophosphonates.[4]

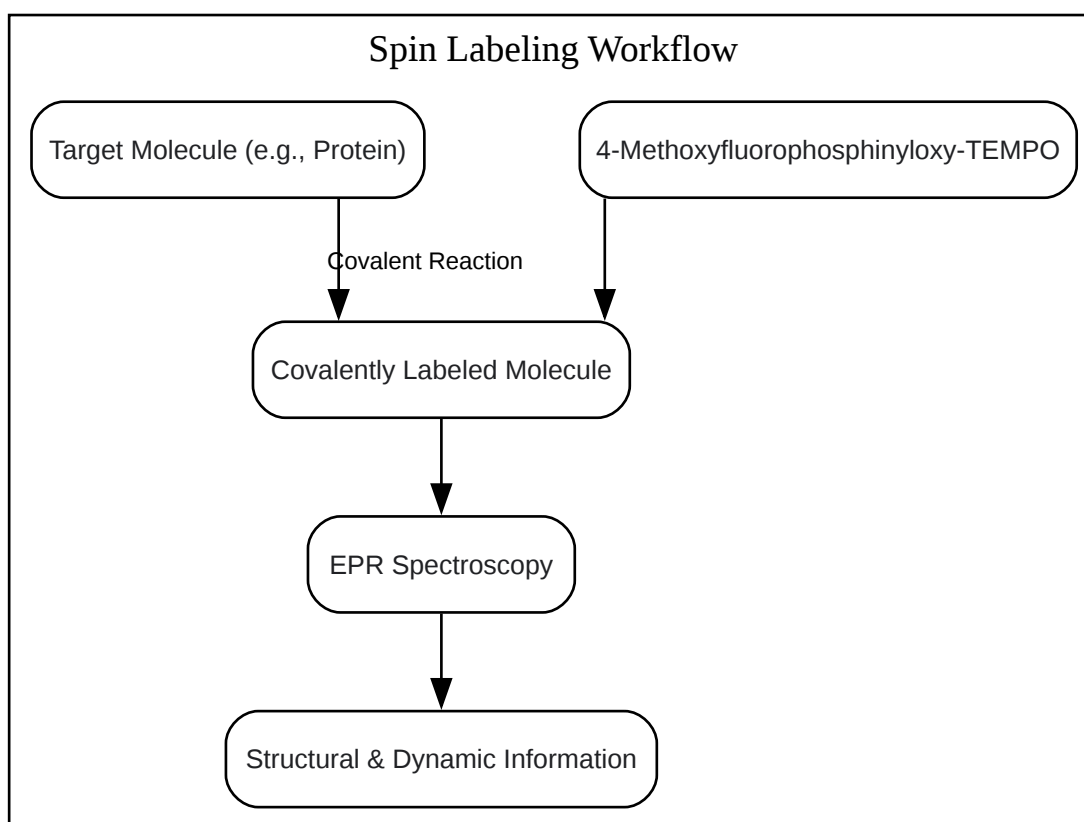
- Materials: 4-Methoxy-TEMPO, a fluorophosphinoylating agent (e.g., phosphoryl chloride fluoride - POCl₂), and a non-nucleophilic base (e.g., pyridine or triethylamine) in an anhydrous aprotic solvent.
- Procedure: a. Dissolve 4-Methoxy-TEMPO and the non-nucleophilic base in an anhydrous solvent like dichloromethane (DCM) or acetonitrile under an inert atmosphere. b. Cool the solution to 0 °C. c. Slowly add a molar equivalent of the fluorophosphinoylating agent dropwise to the stirred solution. d. Allow the reaction to proceed at 0 °C for a few hours and then warm to room temperature, monitoring the reaction progress by thin-layer chromatography (TLC). e. Upon completion, quench the reaction with a saturated aqueous solution of sodium bicarbonate. f. Extract the product with an organic solvent. g. Wash the combined organic layers with water and brine, dry over anhydrous magnesium sulfate, and concentrate in vacuo. h. Purify the final product by column chromatography to obtain **4-Methoxyfluorophosphinyloxy-TEMPO**.

Potential Applications in Research and Drug Development

The unique trifunctional nature of **4-Methoxyfluorophosphinyloxy-TEMPO** (nitroxide radical, methoxy group, and fluorophosphinyloxy group) opens up a range of potential applications.

Advanced Spin Labeling for EPR Studies

The TEMPO moiety is a powerful spin label for investigating the structure and dynamics of biomolecules and synthetic polymers using Electron Paramagnetic Resonance (EPR) spectroscopy. The fluorophosphinyloxy group can act as a reactive handle for covalently attaching the TEMPO label to specific sites on proteins, particularly serine, threonine, or tyrosine residues, which are common targets for phosphorylation. The fluorine atom also provides a unique spectroscopic signature for ¹⁹F NMR studies, allowing for complementary analysis.



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Caption: Workflow for using **4-Methoxyfluorophosphinyloxy-TEMPO** as a spin label.

Probe for Studying Enzyme-Catalyzed Reactions

Organophosphates are well-known inhibitors of serine hydrolases and other enzymes. The fluorophosphinyloxy group in **4-Methoxyfluorophosphinyloxy-TEMPO** can act as a warhead to covalently modify the active site of such enzymes.^{[5][6]} This would allow researchers to:

- Identify and profile enzyme activity: The TEMPO radical can be detected by EPR, providing a sensitive method for identifying active enzymes in complex biological samples.
- Investigate enzyme mechanisms: The stable covalent adduct formed between the probe and the enzyme can be studied to understand the enzyme's catalytic mechanism and active site topology.

Modulator of Oxidative Stress

TEMPO derivatives are known to act as radical scavengers and have been investigated for their antioxidant properties.^{[7][8]} They can catalytically remove reactive oxygen species (ROS), which are implicated in a wide range of diseases. The methoxy group may influence the lipophilicity and cellular uptake of the molecule, potentially directing its antioxidant activity to specific cellular compartments.

Characterization and Analytical Techniques

The characterization of **4-Methoxyfluorophosphinyloxy-TEMPO** would involve a combination of spectroscopic techniques to confirm its structure and purity.

Technique	Expected Observations
Mass Spectrometry (MS)	The molecular ion peak corresponding to the calculated molecular weight should be observed, along with characteristic fragmentation patterns.
Infrared (IR) Spectroscopy	Characteristic absorption bands for P-F, P=O, C-O, and N-O bonds are expected.
Nuclear Magnetic Resonance (NMR)	Due to the paramagnetic nature of the nitroxide radical, NMR signals will be significantly broadened and shifted. ^[9] However, reduction of the nitroxide to the corresponding hydroxylamine would allow for standard ¹ H, ¹³ C, ¹⁹ F, and ³¹ P NMR analysis to confirm the structure. ^[10]
Electron Paramagnetic Resonance (EPR)	A characteristic three-line spectrum is expected for the nitroxide radical, with the hyperfine coupling constant providing information about the local environment of the radical.

Safety and Handling

While a specific Material Safety Data Sheet (MSDS) for **4-Methoxyfluorophosphinyloxy-TEMPO** is not readily available, general precautions for handling TEMPO derivatives and

organophosphates should be followed.

- Personal Protective Equipment (PPE): Wear appropriate protective gloves, safety glasses, and a lab coat.
- Handling: Handle in a well-ventilated area, preferably in a fume hood, to avoid inhalation of any dust or vapors. Avoid contact with skin and eyes.
- Storage: Store in a cool, dry, and dark place, away from incompatible materials such as strong oxidizing or reducing agents.
- Toxicity: Organophosphates can be neurotoxic. While the specific toxicity of this compound is unknown, it should be handled with care.

Conclusion

4-Methoxyfluorophosphinyloxy-TEMPO is a promising, albeit currently under-characterized, molecule that combines the stable radical properties of TEMPO with the reactive and spectroscopic potential of a fluorophosphinyloxy group. Its postulated synthesis from readily available starting materials makes it an accessible target for synthetic chemists. The potential applications in spin labeling, enzyme profiling, and as an antioxidant warrant further investigation by researchers in chemistry, biology, and materials science. This guide, by necessity, draws inferences from related, well-documented compounds, and it is hoped that it will stimulate further research into the specific properties and applications of this intriguing functionalized nitroxide radical.

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